

# What is the chemical structure of Nanangenine B?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nanangenine B

Cat. No.: B10821924

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An In-depth Technical Guide to **Nanangenine B**

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**Date: November 18, 2025**

## Abstract

**Nanangenine B** is a drimane sesquiterpenoid and a fungal metabolite originating from the novel Australian fungus, *Aspergillus nanangensis*.<sup>[1][2][3]</sup> This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Nanangenine B**. It includes detailed experimental protocols for its isolation and characterization, as well as a summary of its quantitative data. This guide is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Structure and Properties

**Nanangenine B** is classified as a drimane sesquiterpenoid.<sup>[1][4]</sup> Its structure was elucidated through detailed spectroscopic analysis.<sup>[1][4]</sup> The molecular formula of **Nanangenine B** is  $C_{21}H_{32}O_6$ .<sup>[1][3]</sup>

Chemical Structure:

The structure of **Nanangenine B** is characterized by a drimane core with a hexanoyl group attached at the C-6 position.[\[1\]](#)

Table 1: Physicochemical and Spectroscopic Data for **Nanangenine B**

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>32</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Formula Weight	380.5	<a href="#">[3]</a>
Appearance	White powder	<a href="#">[1]</a>
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> -226 (c 0.06, MeOH)	<a href="#">[1]</a>
UV (MeCN) λ <sub>max</sub> (log ε)	200 (4.08); 208 (3.76) nm	<a href="#">[1]</a>
HRMS–ESI (+, m/z)	[M + Na] <sup>+</sup> calcd. for C <sub>21</sub> H <sub>32</sub> NaO <sub>6</sub> <sup>+</sup> , 403.2091; found, 403.2096	<a href="#">[1]</a>
CAS Number	1609469-72-8	<a href="#">[3]</a>
Origin	Fungus/ <i>Aspergillus nanangensis</i>	<a href="#">[2]</a> <a href="#">[3]</a>

## Biological Activity

**Nanangenine B** has demonstrated biological activity, including antibacterial and cytotoxic effects. It is active against *Bacillus subtilis* with an IC<sub>50</sub> of 62 µg/ml and shows cytotoxicity towards NS-1 mouse myeloma cells with an IC<sub>50</sub> of 38 µg/ml.[\[3\]](#)

## Experimental Protocols

### Fungal Cultivation and Extraction

*Aspergillus nanangensis* was cultivated on jasmine rice and pearl barley for 21 days, leading to extensive mycelial growth.[\[1\]](#) The extraction process involved the following steps:

- Extraction of the grains with acetone.

- Partitioning of the resulting aqueous residue with ethyl acetate (EtOAc).
- Defatting of the EtOAc extract with hexane to yield an enriched extract of non-polar secondary metabolites.[\[1\]](#)

## Isolation of Nanangenine B

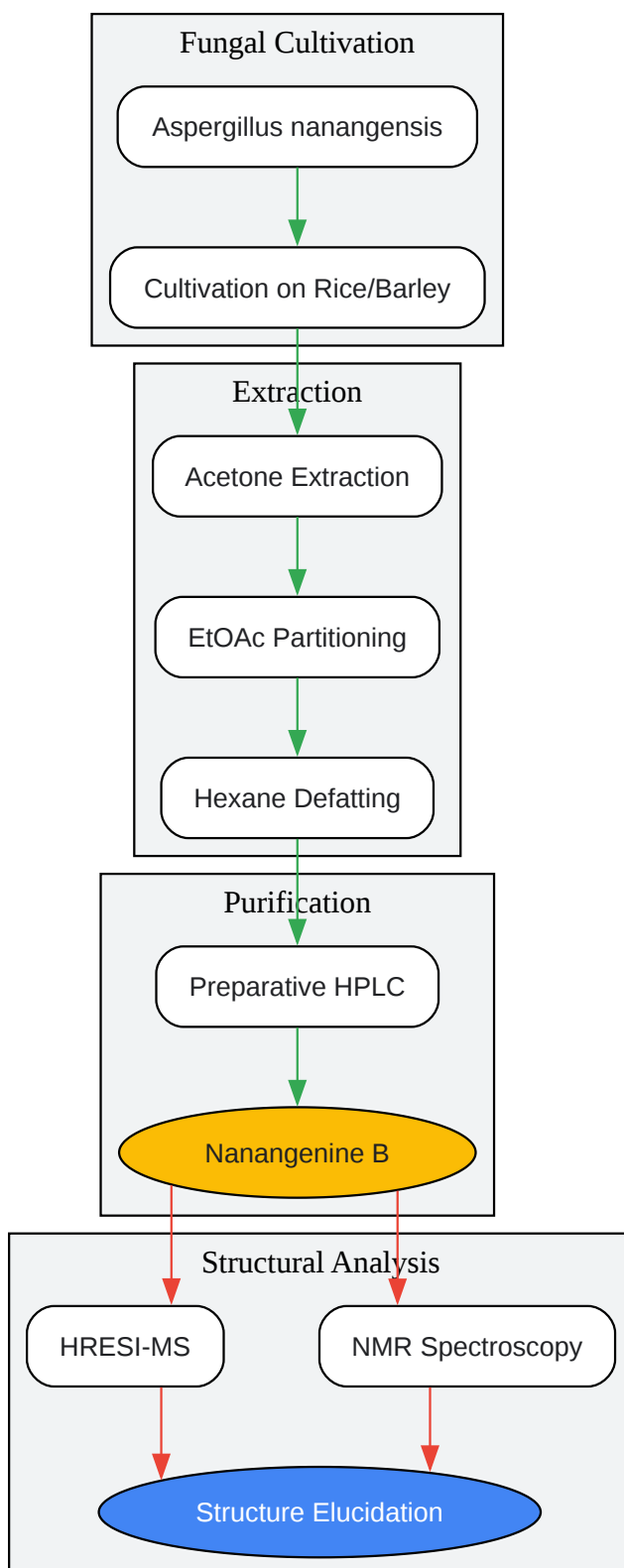
The enriched extract underwent fractionation using reversed-phase preparative High-Performance Liquid Chromatography (HPLC) to yield **Nanangenine B** among other drimane metabolites.[\[1\]](#)

## Structure Elucidation

The chemical structure of **Nanangenine B** was determined through comprehensive spectroscopic analysis. High-Resolution Electrospray Ionisation Mass Spectrometry (HRESI(+))MS) was used to determine the molecular formula.[\[1\]](#) Nuclear Magnetic Resonance (NMR) spectroscopy provided detailed information about the carbon and proton framework, establishing it as the 6-O-hexanoyl analogue of Nanangenine A.[\[1\]](#)

## Workflow and Pathway Diagrams

The following diagram illustrates the general workflow for the isolation and characterization of **Nanangenine B**.



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Caption: Workflow for the isolation and characterization of **Nanangenine B**.

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## References

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- To cite this document: BenchChem. [What is the chemical structure of Nanangenine B?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10821924#what-is-the-chemical-structure-of-nanangenine-b]

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